

# Synthesis of 6-Aminoundecanedioic Acid: A Detailed Guide for Researchers

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## Compound of Interest

Compound Name: 6-aminoundecanedioic Acid

CAS No.: 104178-12-3

Cat. No.: B14343681

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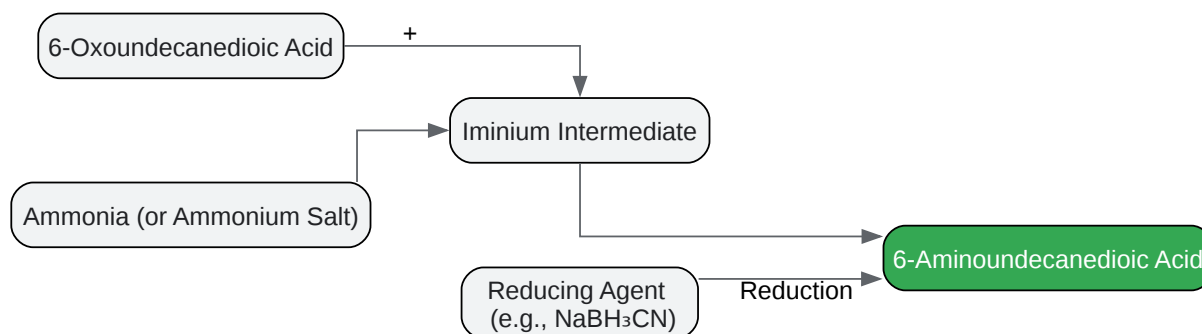
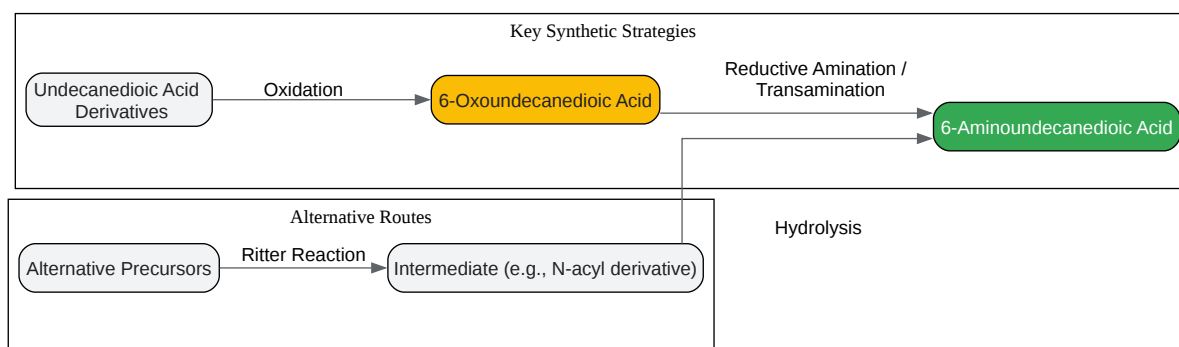
This comprehensive guide provides detailed application notes and protocols for the synthesis of **6-aminoundecanedioic acid**, a valuable diamino dicarboxylic acid with applications in the development of novel polyamides, peptidomimetics, and as a versatile building block in medicinal chemistry. This document is intended for researchers, scientists, and drug development professionals, offering in-depth technical insights and field-proven methodologies.

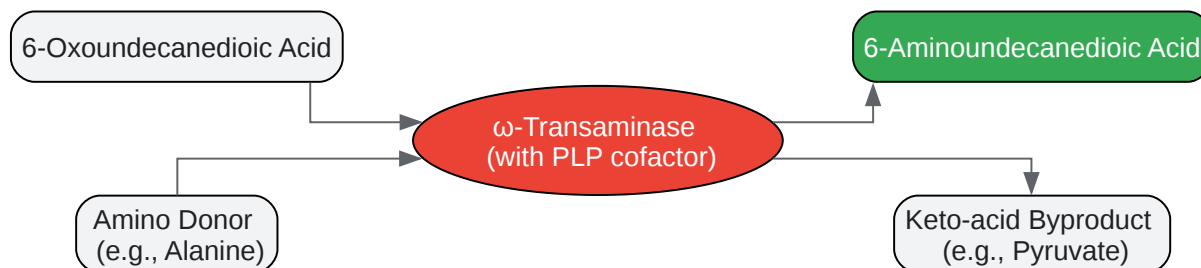
## Introduction

**6-Aminoundecanedioic acid** is a non-proteinogenic amino acid characterized by an eleven-carbon backbone with a carboxylic acid group at each terminus and an amino group at the C-6 position. This unique structure imparts specific conformational properties and functionalities, making it an attractive monomer for the synthesis of specialty polymers with modified thermal and mechanical properties. Furthermore, its bifunctional nature allows for its incorporation into various molecular scaffolds for the development of new therapeutic agents. This guide will explore the most practical and efficient synthetic routes to this compound, with a focus on the underlying chemical principles and detailed experimental procedures.

## Strategic Approaches to Synthesis

The synthesis of **6-aminoundecanedioic acid** can be approached through several strategic pathways. The most logical and commonly employed strategy involves the introduction of the amino group onto a pre-existing undecanedioic acid backbone. A key intermediate in this approach is 6-oxoundecanedioic acid, which can then be converted to the desired amino acid via reductive amination. Alternative strategies, such as the Ritter reaction or enzymatic transamination, offer different advantages and will also be discussed.





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